

Technical Support Center: Managing Moisture Effects on Plutonium Oxidation in Steel Containers

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Compound of Interest

Compound Name: *Iron;plutonium*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with plutonium in steel containers, with a specific focus on mitigating the effects of moisture.

Troubleshooting Guides

This section addresses common issues encountered during experiments involving the storage and handling of plutonium in the presence of moisture.

Issue 1: Accelerated Corrosion and Unexpected Product Formation

Q: My plutonium sample is exhibiting a much higher oxidation rate than anticipated, and the corrosion product appears as a powder rather than a uniform oxide layer. What could be the cause?

A: This is a classic sign of moisture-accelerated oxidation. In the presence of water vapor, plutonium oxidation can be over 100 times faster than in dry air at room temperature.^[1] The reaction with moisture produces plutonium dioxide and hydrogen gas. This hydrogen can then catalytically recombine with oxygen on the plutonium surface, further accelerating the corrosion process.^[1] The voluminous, powdery nature of the oxide is due to the significant volume increase (over 40%) when plutonium metal converts to plutonium oxide, which can lead to spalling.

Troubleshooting Steps:

- **Verify Atmosphere Integrity:** Immediately check the moisture and oxygen levels in your glovebox or storage container. The recommended atmosphere for handling plutonium metal is a dry, inert gas (e.g., argon or nitrogen) with a dew point of -40°C or less than 5 ppm moisture.^[1]
- **Inspect for Water Sources:** Check for any potential sources of moisture ingress, such as leaks in the container seals, permeation through gloves, or residual moisture in the experimental setup.
- **Characterize the Corrosion Product:** If feasible, safely collect a sample of the corrosion product for analysis. Techniques like X-ray diffraction (XRD) can confirm the presence of plutonium oxides (PuO_2 , Pu_2O_3) and potentially plutonium hydrides, which can form in the presence of hydrogen.
- **Review Material Handling Procedures:** Ensure that all materials and equipment introduced into the inert atmosphere are thoroughly dried.

Issue 2: Container Pressurization

Q: I am observing a pressure increase in my sealed steel container holding a plutonium sample. What is the likely cause and how should I proceed?

A: The most probable cause of pressurization is gas generation from the interaction of plutonium with moisture. The primary reactions are:

- **Radiolysis of water:** The intense alpha radiation from plutonium can decompose adsorbed water molecules into hydrogen and oxygen gas.
- **Chemical reaction:** Plutonium reacts with water to form plutonium dioxide and hydrogen gas.

The accumulation of these gases in a sealed container can lead to significant over-pressurization, posing a serious safety hazard.

Troubleshooting Steps:

- **Do Not Handle Unnecessarily:** Minimize handling of the pressurized container to avoid mechanical shock.
- **Monitor Pressure:** If the container is equipped with a pressure gauge, monitor the pressure regularly.
- **Plan for Venting (if safe and permissible):** If the pressure continues to rise and approaches the container's design limit, a controlled venting procedure in a suitable containment facility may be necessary. This should only be performed by trained personnel following established safety protocols.
- **Post-Mortem Analysis:** Once the container is safely depressurized and opened in an appropriate environment, analyze the headspace gas using techniques like mass spectrometry to identify the constituent gases (e.g., H_2 , O_2 , N_2). This will help confirm the cause of pressurization.
- **Future Prevention:** To prevent recurrence, ensure that plutonium materials are properly stabilized (e.g., by calcination to remove moisture) before sealing in containers. The DOE-STD-3013, for instance, specifies a maximum moisture content of 0.5 weight percent for long-term storage of plutonium-bearing materials.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism by which moisture accelerates plutonium oxidation?

A1: Moisture accelerates plutonium oxidation through a multi-step process. Water molecules adsorb onto the plutonium oxide surface and can dissociate into hydrogen atoms and hydroxyl groups.^[1] The reaction of plutonium with water is inherently faster than with dry oxygen. This reaction produces hydrogen gas. The plutonium oxide surface can then catalyze the reaction between this hydrogen and any available oxygen, leading to a significant increase in the overall corrosion rate.^[1]

Q2: How does the temperature affect moisture-induced corrosion of plutonium?

A2: The rate of moisture-accelerated plutonium oxidation is highly dependent on temperature. The reaction rate increases with temperature up to a peak at approximately 110°C.^[1] Above this temperature, the rate of moisture-enhanced corrosion begins to decrease.^[1]

Q3: Can the steel container itself influence the corrosion process?

A3: While the primary driver of corrosion is the interaction between plutonium and moisture, the steel container can be affected. Corrosive gases, such as hydrogen chloride (HCl) that can be generated from the radiolysis of chloride-containing impurities in the presence of moisture, can lead to corrosion and pitting of the stainless steel container walls. However, for high-purity plutonium oxides, significant container corrosion is less likely.

Q4: What are the best practices for preparing plutonium for storage in steel containers to minimize moisture effects?

A4: To minimize moisture-related issues, it is crucial to:

- **Stabilize the Plutonium:** For plutonium oxide, this typically involves calcination (heating to a high temperature, e.g., 950°C) to remove moisture and volatile impurities.
- **Control the Packaging Atmosphere:** The packaging should be done in a dry, inert atmosphere (e.g., argon or nitrogen) with very low moisture content.[\[1\]](#)
- **Use appropriate containers:** Containers should be hermetically sealed to prevent moisture ingress.
- **Limit Organic Materials:** Avoid storing plutonium in direct contact with organic materials like plastics, as radiolysis of these materials can produce hydrogen and other reactive species.

Q5: What analytical techniques are recommended for characterizing the oxide layer on plutonium?

A5: Several surface-sensitive techniques can be used to characterize the plutonium oxide layer, including:

- **X-ray Photoelectron Spectroscopy (XPS):** To determine the chemical states of plutonium and oxygen.
- **Auger Electron Spectroscopy (AES):** For elemental composition and depth profiling of the oxide layer.

- X-ray Diffraction (XRD): To identify the crystalline phases of the plutonium oxides.

Data Presentation

Table 1: Effect of Moisture on Plutonium Oxidation Rate at Room Temperature

Environment	Relative Oxidation Rate	Reference
Dry Air	1x	[1]
Humid Air	>100x	[1]

Table 2: Gas Generation in Sealed Containers with Plutonium-Bearing Materials

Material	Primary Gases Generated	Contributing Factors	Reference
Plutonium Oxide with Adsorbed Water	Hydrogen (H ₂), Oxygen (O ₂)	Radiolysis of water	
Plutonium Metal with Moisture	Hydrogen (H ₂)	$\text{Pu} + 2\text{H}_2\text{O} \rightarrow \text{PuO}_2 + 2\text{H}_2$	
Plutonium with Organic Materials	Hydrogen (H ₂)	Radiolysis of organics	
Plutonium Oxide with Chloride Impurities and Moisture	Hydrogen Chloride (HCl)	Radiolysis of hydrated salts	

Experimental Protocols

1. Generalized Protocol for Gravimetric Analysis of Plutonium Oxidation

This protocol outlines a general procedure for measuring the oxidation rate of plutonium by monitoring its mass change over time.

Objective: To determine the rate of plutonium oxidation under controlled atmospheric conditions.

Materials and Equipment:

- Plutonium sample of known surface area
- Microbalance with high precision (e.g., Cahn vacuum microbalance)
- Controlled atmosphere chamber (glovebox) with gas purification system
- Temperature-controlled furnace
- Gas flow controllers for oxygen, nitrogen/argon, and water vapor
- Data acquisition system

Procedure:

- **Sample Preparation:** Prepare a plutonium sample with a well-defined geometry and surface finish. Clean the sample to remove any pre-existing thick oxide layer if required by the experimental design.
- **System Setup:** Place the sample on the microbalance within the controlled atmosphere chamber.
- **Atmosphere Control:** Evacuate the chamber and backfill with the desired atmosphere (e.g., dry air, argon, or a mixture with a specific partial pressure of water vapor).
- **Temperature Control:** Heat the sample to the desired experimental temperature using the furnace.
- **Data Acquisition:** Continuously record the mass of the sample as a function of time.
- **Data Analysis:** Plot the mass gain per unit surface area against time. The slope of this curve represents the oxidation rate. The shape of the curve can indicate the oxidation kinetics (e.g., linear, parabolic).

2. Generalized Protocol for Pressure-Volume-Temperature (PVT) Measurement of Gas Generation

This protocol describes a general method for quantifying the rate of gas generation from plutonium samples in a sealed container.

Objective: To measure the rate and composition of gases produced by plutonium in the presence of moisture.

Materials and Equipment:

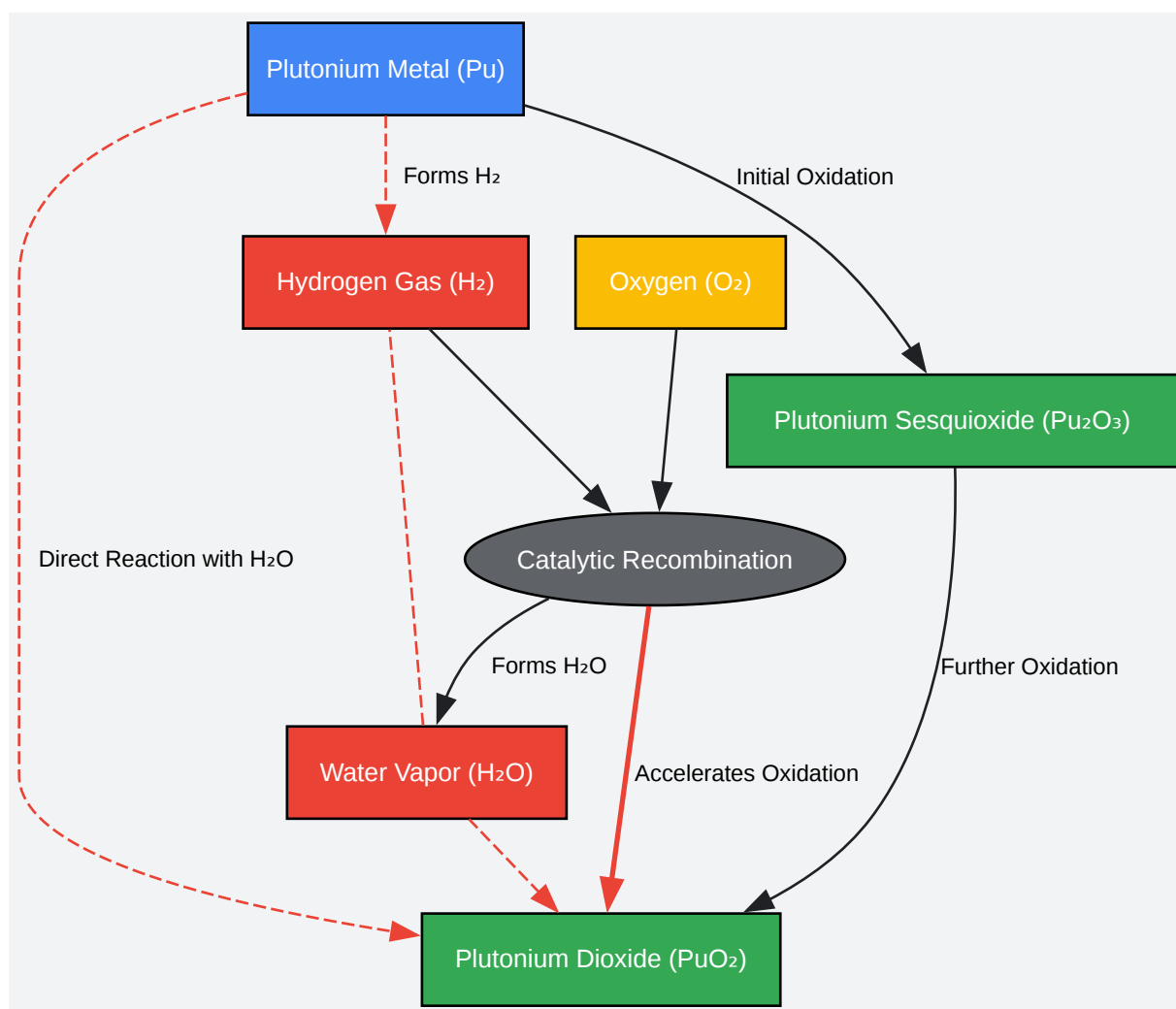
- Plutonium sample
- Sealed container of known volume
- Pressure transducer
- Thermocouple
- Gas sampling port
- Mass spectrometer or gas chromatograph
- Data acquisition system

Procedure:

- Sample Encapsulation: Place the plutonium sample and a controlled amount of water (or a humid atmosphere) into the container.
- Sealing: Hermetically seal the container.
- Instrumentation: Connect the pressure transducer and thermocouple to the container.
- Data Logging: Record the pressure and temperature inside the container over time.
- Gas Analysis: Periodically, or at the end of the experiment, extract a small sample of the headspace gas through the sampling port for analysis by mass spectrometry or gas chromatography to determine its composition.

- **Rate Calculation:** Use the ideal gas law (or a more appropriate equation of state) to calculate the moles of gas generated from the pressure, volume, and temperature data. The rate of gas generation can then be determined.

Mandatory Visualizations



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Caption: Plutonium oxidation pathway in the presence of moisture.



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Caption: Troubleshooting workflow for plutonium oxidation issues.

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References

- 1. sti.srs.gov [sti.srs.gov]
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